

# Physical & Chemical Properties of 2-Ethoxypentane

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## Compound Focus: 2-Ethoxypentane

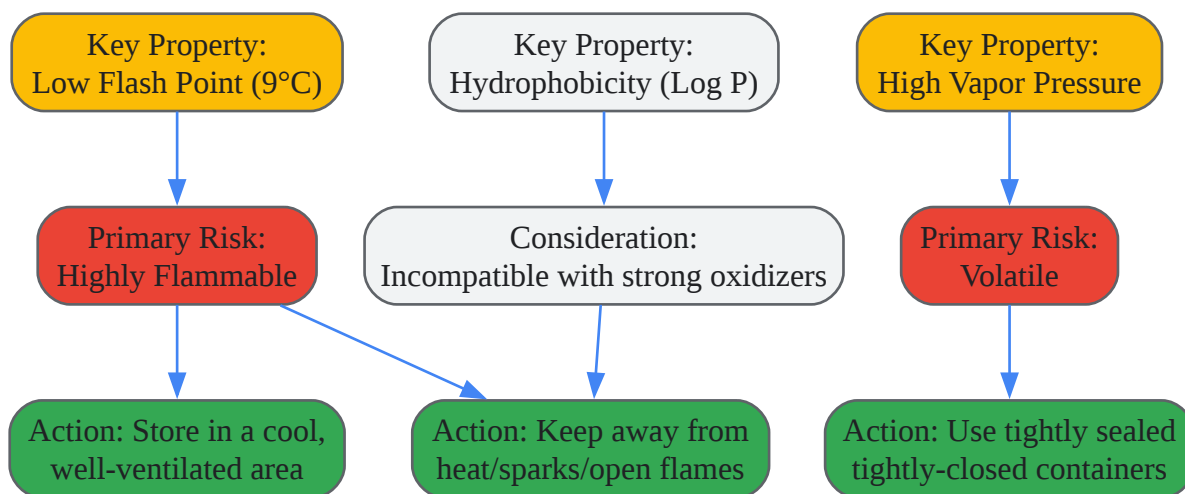
CAS No.: 1817-89-6

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Property	Value	Unit	Source
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O	-	[1] [2]
Molecular Weight	116.20	g/mol	[1] [2]
Boiling Point	377.5 (104.5°C)	K (°C)	[3]
Flash Point	9	°C	[2]
Density	0.77	g/cm <sup>3</sup>	[2]
Vapor Pressure	29.6	mmHg at 25°C	[2]
Log P (LogK <sub>OW</sub> )	2.212	-	[3]

The following workflow outlines the logical process for establishing storage protocols based on these properties:



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## Frequently Asked Questions (FAQs)

**Q1: What are the most critical hazards to consider when storing 2-Ethoxypentane?** The most critical hazards are its **high flammability** and **volatility**. Its very low flash point means it can easily form flammable vapor-air mixtures at room temperature. Its high vapor pressure confirms it will evaporate quickly if not properly sealed [2].

**Q2: What are the appropriate storage conditions for 2-Ethoxypentane?** Store in a **cool, well-ventilated area** away from direct heat and sunlight. The container must be **tightly sealed** to prevent evaporation and the accumulation of flammable vapors. A flammable storage cabinet is highly recommended.

**Q3: What materials are incompatible with 2-Ethoxypentane?** As an ether, it is generally incompatible with **strong oxidizing agents** (e.g., peroxides, chlorates, nitrates), which could pose a fire or explosion risk. Always consult the specific Safety Data Sheet (SDS) for a comprehensive list of incompatible materials [4].

**Q4: How can I monitor 2-Ethoxypentane for stability and degradation over time?** While specific stability data is limited, you can adopt a standard practice of **periodic analysis**. Techniques like **Gas Chromatography (GC)** are ideal for detecting changes in purity and the formation of volatile degradation products. For a more rigorous, stability-indicating method, you can adapt a general **Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)** protocol, which is designed to separate a parent compound from its impurities [5].

## Experimental Protocol: Stability Monitoring via HPLC

The following method is adapted from general principles for analyzing drug substances and can be tailored for **2-Ethoxypentane** to track its purity over time [5].

### 1. Instrument and Column

- **Instrument:** Standard HPLC system with a UV/VWD detector.
- **Column:** Ascentis Express C18 (4.6 mm × 100 mm, 2.7 μm) or equivalent reverse-phase column.
- **Column Oven Temperature:** 35°C.

### 2. Mobile Phase and Elution

- **Mobile Phase A:** Phosphate buffer or purified water.
- **Mobile Phase B:** Acetonitrile.
- Use a **gradient elution** method (e.g., starting with a high percentage of water and increasing acetonitrile over time) to achieve good separation. The exact gradient should be optimized for your specific instrument and column.

### 3. Detection and Parameters

- **Detection Wavelength:** 225 nm (a common wavelength for organic compounds containing ethers).
- **Flow Rate:** 1.0 - 1.3 mL/min.
- **Injection Volume:** 1 - 10 μL (optimize for signal strength).

### 4. Sample Preparation

- **Diluent:** Acetonitrile or a mixture of acetonitrile and water (e.g., 90:10 v/v).
- Prepare sample solutions at a known concentration (e.g., ~10-100 μg/mL) by dissolving the compound in the diluent.

### 5. Analysis

- Compare chromatograms of a fresh standard against aged samples. The appearance of new peaks indicates the formation of degradation products, while a decrease in the main peak area indicates a loss of **2-Ethoxypentane**.

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